

Spectroscopic Characterization of 3-Hydroxy-2-methoxybenzonitrile: A Technical Guide

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Compound of Interest

Compound Name: 3-Hydroxy-2-methoxybenzonitrile

CAS No.: 1243281-23-3

Cat. No.: B2728019

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **3-Hydroxy-2-methoxybenzonitrile** (CAS No. 1243281-23-3). Designed for researchers, scientists, and professionals in drug development, this document delves into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of this compound. Given the limited availability of public experimental spectra for this specific molecule, this guide will utilize predicted data from reputable modeling software, alongside a thorough analysis of the expected spectral features based on its chemical structure and comparison with related isomers. This approach ensures a robust and instructive resource for the scientific community.

Introduction to 3-Hydroxy-2-methoxybenzonitrile

3-Hydroxy-2-methoxybenzonitrile is a substituted aromatic compound with a molecular formula of $C_8H_7NO_2$ and a molecular weight of 149.15 g/mol ^{[1][2]}. Its structure, featuring a nitrile ($-C\equiv N$), a hydroxyl ($-OH$), and a methoxy ($-OCH_3$) group on a benzene ring, makes it a potentially valuable intermediate in the synthesis of more complex molecules in the pharmaceutical and materials science sectors. The precise arrangement of these functional groups dictates its chemical reactivity and spectroscopic properties. Accurate interpretation of

its spectral data is paramount for structure verification and quality control in any synthetic endeavor.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of a molecule. For **3-Hydroxy-2-methoxybenzonitrile**, both ^1H and ^{13}C NMR provide critical information about the electronic environment of each atom.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring NMR spectra of benzonitrile derivatives is crucial for reproducibility.

- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a standard 5 mm NMR tube.
- **Instrument Setup:** The NMR spectra should be recorded on a spectrometer operating at a field strength of 400 MHz or higher for ^1H NMR and 100 MHz or higher for ^{13}C NMR.
- **^1H NMR Acquisition:** A standard one-pulse sequence is typically used. Key parameters to consider are a 30-degree pulse angle, a spectral width of approximately 12 ppm, an acquisition time of at least 3 seconds, and a relaxation delay of 2 seconds.
- **^{13}C NMR Acquisition:** A proton-decoupled pulse sequence is used to obtain singlets for each unique carbon atom. A wider spectral width (around 220 ppm) is necessary. To enhance the signal of non-protonated carbons, a longer relaxation delay (5-10 seconds) may be required.
- **Data Processing:** The acquired free induction decay (FID) is processed using a Fourier transform, followed by phase and baseline correction. Chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Predicted ^1H NMR Data

The predicted ^1H NMR spectrum of **3-Hydroxy-2-methoxybenzonitrile** in CDCl_3 is summarized in the table below. The chemical shifts are influenced by the electron-donating effects of the hydroxyl and methoxy groups and the electron-withdrawing nature of the nitrile group.

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4	~7.15	Doublet of Doublets	$J \approx 8.0, 1.5$
H-5	~7.35	Triplet	$J \approx 8.0$
H-6	~7.05	Doublet of Doublets	$J \approx 8.0, 1.5$
-OCH ₃	~3.90	Singlet	-
-OH	~5.50	Broad Singlet	-

Note: The chemical shift of the hydroxyl proton can vary significantly depending on concentration, temperature, and solvent.

Interpretation of ¹H NMR Spectrum

The aromatic region of the spectrum is expected to show three distinct signals corresponding to the three protons on the benzene ring. The triplet for H-5 arises from coupling to its two ortho neighbors, H-4 and H-6. H-4 and H-6 appear as doublet of doublets due to both ortho and meta coupling. The methoxy group protons appear as a sharp singlet, and the hydroxyl proton typically presents as a broad singlet that can exchange with deuterium in the presence of D₂O.

Predicted ¹³C NMR Data

The predicted ¹³C NMR spectrum provides insight into the carbon skeleton of the molecule.

Carbon	Predicted Chemical Shift (ppm)
C-1 (C-CN)	~110
C-2 (C-OCH ₃)	~150
C-3 (C-OH)	~145
C-4	~118
C-5	~125
C-6	~115
-CN	~117
-OCH ₃	~56

Interpretation of ¹³C NMR Spectrum

The spectrum is expected to show eight distinct signals. The carbons directly attached to the electronegative oxygen atoms (C-2 and C-3) are significantly deshielded and appear at higher chemical shifts. The nitrile carbon (-CN) and the carbon to which it is attached (C-1) also have characteristic chemical shifts. The methoxy carbon appears as a distinct signal in the aliphatic region.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Experimental Protocol for IR Data Acquisition

- **Sample Preparation:** For solid samples, the Attenuated Total Reflectance (ATR) technique is most common. A small amount of the solid is placed directly on the ATR crystal. Alternatively, a KBr pellet can be prepared by grinding the sample with potassium bromide and pressing it into a disk.
- **Data Acquisition:** The spectrum is typically recorded over the range of 4000-400 cm⁻¹. A resolution of 4 cm⁻¹ is generally sufficient.

- **Background Correction:** A background spectrum of the empty ATR crystal or a pure KBr pellet is recorded and subtracted from the sample spectrum.

Expected IR Absorption Bands

The IR spectrum of **3-Hydroxy-2-methoxybenzonitrile** is expected to exhibit the following characteristic absorption bands:

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
O-H stretch (hydroxyl)	3500-3200	Broad, Medium
C-H stretch (aromatic)	3100-3000	Medium
C-H stretch (methoxy)	2950-2850	Medium
C≡N stretch (nitrile)	2240-2220	Sharp, Medium-Strong
C=C stretch (aromatic)	1600-1450	Medium
C-O stretch (aryl ether)	1275-1200	Strong
C-O stretch (phenol)	1260-1180	Strong

Interpretation of IR Spectrum

The most prominent and diagnostic peaks in the IR spectrum would be the broad O-H stretching band of the phenolic hydroxyl group, the sharp and intense C≡N stretching vibration of the nitrile group, and the strong C-O stretching bands. The presence of these key absorptions provides strong evidence for the molecular structure.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Experimental Protocol for MS Data Acquisition

- **Ionization Method:** Electron Ionization (EI) is a common method for volatile and thermally stable compounds. For less stable compounds, soft ionization techniques like Electrospray

Ionization (ESI) or Chemical Ionization (CI) are preferred.

- **Mass Analyzer:** A quadrupole or time-of-flight (TOF) mass analyzer is typically used to separate the ions based on their mass-to-charge ratio (m/z).
- **Data Acquisition:** The mass spectrum is recorded over a suitable m/z range, typically from 50 to 500 amu.

Expected Mass Spectrum Data

The molecular ion peak ($[M]^+$) in the EI mass spectrum is expected at an m/z of 149, corresponding to the molecular weight of **3-Hydroxy-2-methoxybenzonitrile**.

Interpretation of Fragmentation Pattern

The fragmentation of substituted benzonitriles in EI-MS can be complex. Key expected fragmentation pathways for **3-Hydroxy-2-methoxybenzonitrile** include:

- Loss of a methyl radical ($-CH_3$) from the methoxy group to give a fragment at m/z 134.
- Loss of carbon monoxide ($-CO$) from the phenol group, which is a common fragmentation for phenols, would lead to a fragment at m/z 121.
- Loss of the entire methoxy group ($-OCH_3$) would result in a fragment at m/z 118.
- Loss of HCN from the molecular ion is a characteristic fragmentation of benzonitriles, leading to a fragment at m/z 122.^[3]

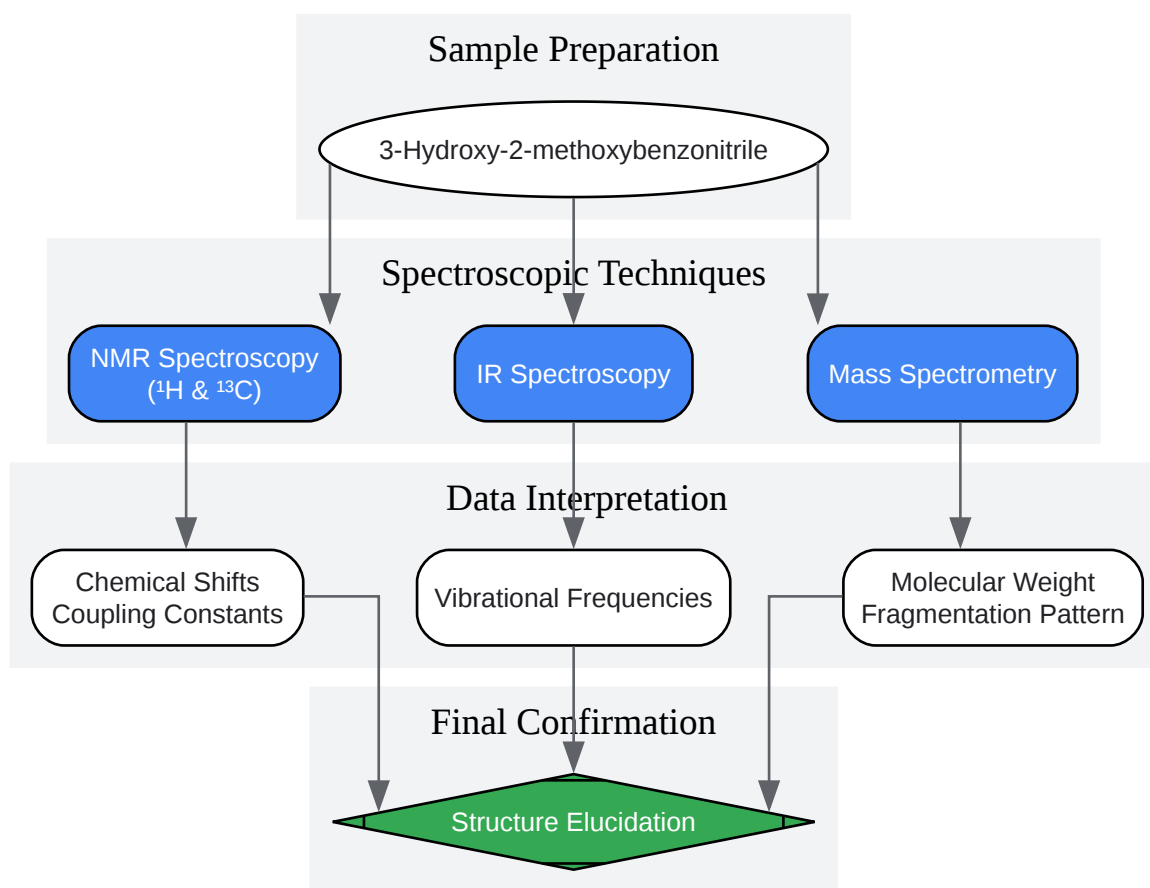
The relative intensities of these fragment ions provide a unique fingerprint for the molecule.

Visualization of Molecular Structure and Workflow

Molecular Structure of 3-Hydroxy-2-methoxybenzonitrile

Caption: 2D structure of **3-Hydroxy-2-methoxybenzonitrile**.

General Workflow for Spectroscopic Analysis



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Caption: General workflow for the spectroscopic characterization of an organic compound.

Conclusion

This technical guide provides a detailed framework for understanding the spectroscopic characteristics of **3-Hydroxy-2-methoxybenzonitrile**. While experimental data is not readily available in the public domain, the use of predicted data, combined with a strong theoretical foundation and comparison with related molecules, offers a valuable resource for researchers. The presented protocols for data acquisition and the detailed interpretation of the expected NMR, IR, and MS spectra serve as a practical guide for the analysis and confirmation of this compound's structure. As with any predicted data, experimental verification remains the gold standard, and it is hoped that this guide will encourage and facilitate such future work.

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